Technical Guide: 1,3-Benzothiazole-5-sulfonyl Chloride Safety & Handling[1]

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Compound of Interest	
Compound Name:	*1,3-Benzothiazole-5-sulfonyl chloride*
CAS No.:	*227278-83-3*
Cat. No.:	*B2790132*

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Critical Data & Identification Discrepancy

Important Notice regarding CAS 20174-68-9: A discrepancy exists between the requested chemical name and the provided CAS number.

- Chemical Name: **1,3-Benzothiazole-5-sulfonyl chloride** (Target of this guide).
- CAS 20174-68-9: Commonly indexes to 2-hydrazinyl-4-methyl-1,3-benzothiazole, a hydrazine derivative.[1][2][3]
- Resolution: This guide strictly addresses the Sulfonyl Chloride (

) derivative as requested by the text topic. The safety protocols below are governed by the high reactivity of the chlorosulfonyl functional group.

Executive Summary

1,3-Benzothiazole-5-sulfonyl chloride is a high-value electrophilic intermediate used primarily in the synthesis of sulfonamide-based pharmacophores (e.g., antimicrobial and

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antitumor agents). Its utility is derived from the lability of the sulfur-chlorine bond, which also constitutes its primary hazard.[1]

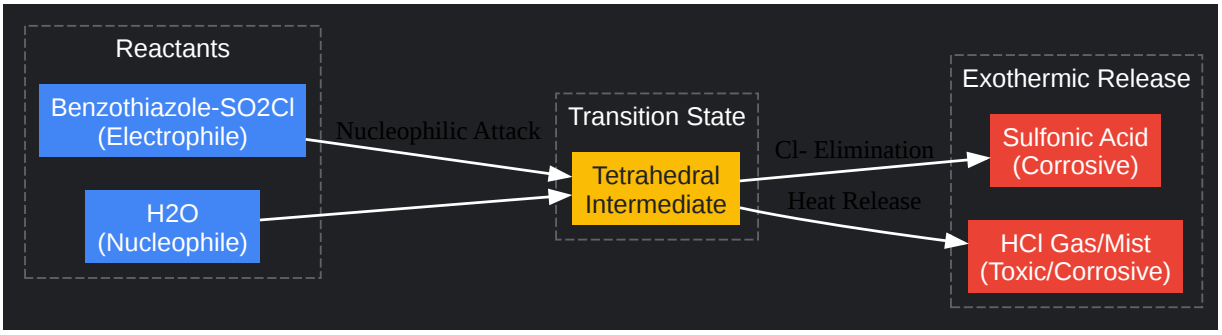
Upon contact with moisture, this compound undergoes rapid hydrolysis, generating hydrochloric acid (HCl) and the corresponding sulfonic acid.[1][4] This reaction is exothermic and can pressurize sealed vessels, leading to rupture.[1] Safe handling requires a "Dry Chain of Custody"—a protocol ensuring the material is never exposed to atmospheric moisture until the deliberate quenching step.[1]

Chemical Profile & Reactivity Mechanisms[1][5]

3.1 The "HCl Generator" Mechanism

To understand the safety risks, one must understand the causality of the hazard.[1][4] The sulfur atom in the sulfonyl group is highly electrophilic due to the withdrawal of electron density by the two oxygen atoms and the chlorine.[1][4]

The Hazard Mechanism: When water (nucleophile) enters the system, it attacks the sulfur atom.[1][4] This displaces the chloride ion, which immediately abstracts a proton to form HCl gas or hydrochloric acid mist.[1]



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Figure 1: Mechanism of uncontrolled hydrolysis.[1] The rapid release of HCl and heat drives the pressure hazard in closed vessels.[4]

3.2 Physical Properties & GHS Classification

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Note: Properties approximated based on structural analogues (e.g., 6-isomer) due to specific isomer scarcity.[1]

Property	Value / Description
Appearance	White to pale yellow crystalline powder.[1]
Molecular Weight	~233.7 g/mol
Solubility	Soluble in DCM, THF, Ethyl Acetate.[1][4] Reacts violently with water.
GHS Signal	DANGER
Hazard Codes	H314 (Causes severe skin burns/eye damage), H335 (Resp.[1][4] Irritation).
Storage	2–8°C, under Argon/Nitrogen. Moisture sensitive.[1]

Operational Handling Protocols

4.1 PPE & Engineering Controls[1][5]

- Respiratory: Work strictly within a certified chemical fume hood.[1] If handling >5g outside a hood (not recommended), use a full-face respirator with acid gas cartridges (Type E/B).[1]
- Dermal: Double-gloving is mandatory.[1]
  - Inner: Nitrile (inspection required).[1]
  - Outer: 5-mil Nitrile or Silver Shield® (laminate) for prolonged handling.[1]
  - Rationale: Sulfonyl chlorides can permeate standard latex/thin nitrile, hydrolyze on the skin sweat, and cause delayed chemical burns.[1][4]

4.2 The "Dry Chain of Custody" (Storage to Reaction)

This protocol ensures the integrity of the reagent and the safety of the operator.[1][4]

- Receipt & Inspection:

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- Upon receipt, inspect the bottle for "crusting" around the cap.[1] White crust indicates hydrolysis has occurred; the bottle may be pressurized.[1]
- Action: If crusted, do not open. Contact safety officer.

- Weighing:
  - Tare a dry flask containing a magnetic stir bar before adding the reagent.[1]
  - Quickly transfer the solid.[1] Flush the headspace of the stock bottle with Nitrogen/Argon before resealing immediately.[1]
- Solvent Addition:
  - Add anhydrous solvent (DCM or THF) to the solid.[1]
  - Why? Adding solid to solvent can cause splashing.[1] Adding solvent to solid allows for controlled dissolution.[1]

Experimental Protocol: Sulfonamide Synthesis

Objective: Synthesis of a benzothiazole-sulfonamide derivative via nucleophilic substitution.

Reaction Scheme:

[1][4]

Step-by-Step Methodology:

- Preparation of Nucleophile:
  - In a round-bottom flask (RBF), dissolve 1.0 equiv of the amine (R'-NH2) in anhydrous DCM (0.1 M concentration).
  - Add 1.2–1.5 equiv of base (Triethylamine or Pyridine).[1][4]
  - Causality: The base is critical to scavenge the HCl produced.[1] Without it, the amine would be protonated (

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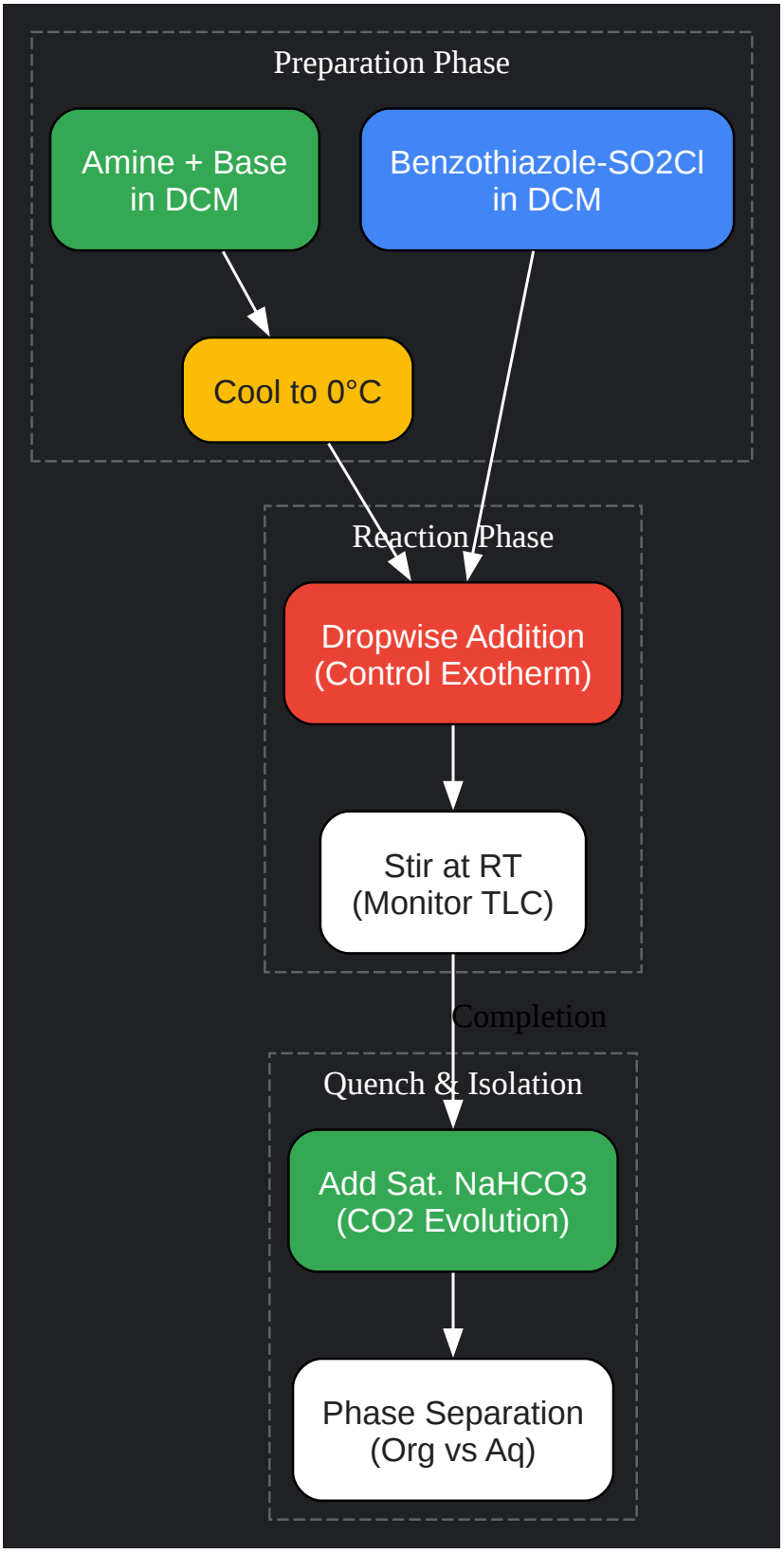
) and lose its nucleophilicity, stalling the reaction.[1][4]

- Cooling:
  - Cool the amine/base mixture to 0°C using an ice bath.[1]
  - Rationale: The reaction is exothermic.[1][6] Lowering temperature prevents runaway side reactions.[1]
- Addition of Sulfonyl Chloride:
  - Dissolve **1,3-benzothiazole-5-sulfonyl chloride** (1.0–1.1 equiv) in a minimal amount of anhydrous DCM.[1]
  - Dropwise Addition: Add the sulfonyl chloride solution to the amine mixture slowly over 15–20 minutes.
  - Safety Check: Monitor internal temperature; do not allow >5°C rise.[1][4]
- Monitoring:
  - Warm to room temperature (RT) and stir. Monitor by TLC or LC-MS.[1]
  - Endpoint: Disappearance of the amine and sulfonyl chloride.[1]
- Quenching (The Controlled Crash):
  - Do not add water directly to the reaction if large excess chloride remains.[1][4]
  - Add a saturated solution of Sodium Bicarbonate (

).[1][4]
  - Mechanism:[1][4] Bicarbonate neutralizes the acid byproducts, evolving

    .[1][4] Expect bubbling.

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Figure 2: Safe workflow for sulfonamide synthesis.[1] Note the cooling step to manage exotherms.

Emergency Response & Waste Management

6.1 Spills[1]

- Small Spill (<5g): Cover with solid sodium bicarbonate or calcium carbonate.[1][4] Mix carefully to neutralize. Once bubbling ceases, sweep up into a chemical waste container.[1]
- Large Spill: Evacuate the area. The hydrolysis will generate HCl mist.[1] Do not attempt to clean without SCBA (Self-Contained Breathing Apparatus) if mist is visible.[1]

6.2 Waste Disposal[7]

- Never dispose of unquenched sulfonyl chlorides in solvent waste drums.[1] They can react with moisture in the drum, causing pressurization and explosion.[1]
- Quench Protocol: Stir the waste material in a dilute sodium hydroxide or bicarbonate solution for 2 hours to ensure complete hydrolysis to the non-reactive sulfonate salt before disposal. [1]

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